Comparative Reactivity Profile: Vinylcyclopentane vs. 1-Butenylcyclopentane

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Compound of Interest

Compound Name:	*1-Butenylcyclopentane*
CAS No.:	*219726-62-2*
Cat. No.:	*B3368821*

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Executive Summary

This guide compares the reactivity of Vinylcyclopentane (VCP), a terminal monosubstituted alkene, with **1-Butenylcyclopentane** (1-BCP), an internal disubstituted alkene.

Key Findings:

- Steric Accessibility: VCP is significantly less hindered, exhibiting reaction rates 10–50x higher in sterically demanding catalytic cycles (e.g., Hydroformylation).
- Electronic Activation: 1-BCP possesses a higher HOMO energy due to hyperconjugative stabilization from the ethyl and cyclopentyl groups, making it inherently more nucleophilic toward small electrophiles (e.g., m-CPBA epoxidation), provided steric bulk does not impede the trajectory.
- Cationic Stability: VCP is prone to ring-expansion rearrangements (Wagner-Meerwein) under acidic conditions, converting the 5-membered ring to a thermodynamically superior cyclohexane framework.

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Feature	Vinylcyclopentane (VCP)	1-Butenylcyclopentane (1-BCP)
Structure	Terminal Alkene (Monosubstituted)	Internal Alkene (Disubstituted)
Steric Hindrance	Low	High (Ethyl group interference)
Thermodynamic Stability	Lower (Less hyperconjugation)	Higher (Zaitsev stable)
Major Side Reaction	Polymerization / Oligomerization	Isomerization (E/Z)
Primary Application	Monomer for polymerization, C1 functionalization	Internal functionalization models

Structural & Electronic Profiling

Steric vs. Electronic Trade-off

The reactivity difference is governed by the competition between nucleophilicity (HOMO energy) and steric access to the

-system.

- Vinylcyclopentane: The terminal double bond is exposed. While the

  -bond is less electron-rich than an internal alkene, reagents can approach with minimal repulsion.

- **1-Butenylcyclopentane**: The 1,2-disubstitution pattern enriches the

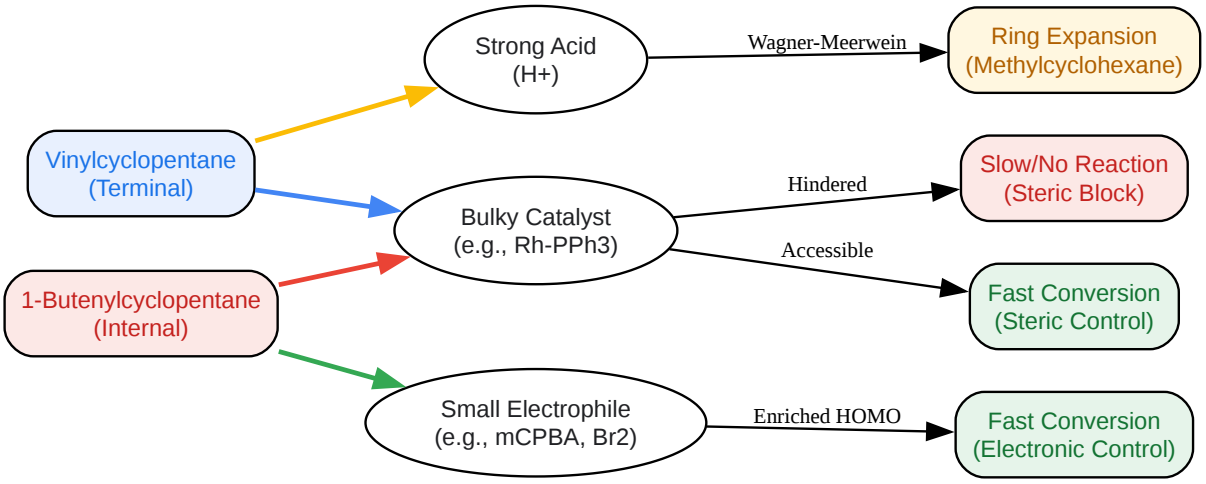
  -cloud via hyperconjugation (

). However, the ethyl group creates a "steric cone" that blocks bulky catalysts.

Visualization: Reactivity Flowchart

The following diagram illustrates how structural differences dictate reaction pathways.

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Figure 1: Decision matrix for substrate reactivity based on reagent size and mechanism.

Detailed Reactivity Case Studies

Case Study A: Catalytic Hydroformylation (Steric Dominance)

Context: Converting alkenes to aldehydes using Rh/Phosphine catalysts. This reaction is highly sensitive to steric bulk.

- Vinylcyclopentane: Reacts rapidly. The terminal olefin binds easily to the Rh center.
    - Regioselectivity: Typically yields a mixture of linear (n) and branched (iso) aldehydes. Bulky ligands (e.g., Xantphos) favor the linear product.
- **1-Butenylcyclopentane**: Reacts sluggishly (Rate

  vs VCP). The internal double bond requires the catalyst to overcome significant steric repulsion to form the alkyl-Rh intermediate.
    - Outcome: Often requires higher temperatures (

      C) or specialized catalysts (e.g., unmodified Rh carbonyls) to induce isomerization to a terminal position before functionalization occurs.

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Case Study B: Epoxidation (Electronic Dominance)

Context: Reaction with meta-Chloroperoxybenzoic acid (mCPBA). This is a concerted electrophilic addition where electronic enrichment favors the reaction.

- **1-Butenylcyclopentane**: The disubstituted nature makes the

  -bond more nucleophilic.

  - Mechanism:[1][2][3][4][5] The "butterfly" transition state is stabilized by the electron-donating alkyl groups.
  - Rate: Generally faster than VCP, provided the oxidant is small (like mCPBA or dimethyldioxirane).
- Vinylcyclopentane: Slower due to lack of hyperconjugative donation.

Case Study C: Cationic Rearrangements (Acid Catalysis)

Context: Treatment with strong acid (e.g.,

,

).

- Vinylcyclopentane: Protonation at the terminal carbon generates a secondary carbocation adjacent to the cyclopentane ring.[6] This triggers a Ring Expansion.
  - Pathway:

    Cation

    1,2-Alkyl Shift (Ring Expansion)

    Methylcyclohexyl Cation (Tertiary/Secondary stable).
- **1-Butenylcyclopentane**: Protonation generates a secondary carbocation inside the chain.[6] While hydride shifts occur, ring expansion is less favorable compared to VCP because the initial cation is already stabilized by the ethyl chain and does not suffer from the same acute torsional strain relief driving force as the direct vinyl-ring interaction.

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Experimental Protocols

Protocol 1: Comparative Epoxidation with mCPBA

Objective: Determine relative reaction rates via NMR monitoring.

Materials:

- Substrates: Vinylcyclopentane (1.0 eq), **1-Butenylcyclopentane** (1.0 eq).
- Oxidant: m-CPBA (1.1 eq, purified).
- Solvent:

  (Deuterated Dichloromethane).
- Internal Standard: 1,3,5-Trimethoxybenzene.

Workflow:

- Preparation: Dissolve 0.5 mmol of substrate and 0.1 mmol of internal standard in 0.6 mL

  in an NMR tube.
- Baseline Scan: Acquire a

  NMR spectrum.
- Initiation: Cool tube to 0°C. Add m-CPBA (0.55 mmol) dissolved in minimal

  . Shake vigorously.
- Monitoring: Insert into NMR probe (maintained at 25°C). Acquire spectra every 5 minutes for 60 minutes.
- Analysis: Integrate the disappearance of alkene protons:
  - VCP: Multiplet at

    5.7–5.9 ppm.

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- 1-BCP: Multiplet at

  5.3–5.5 ppm.

- Data Processing: Plot

  vs time to determine pseudo-first-order rate constants (

).

Protocol 2: Acid-Catalyzed Rearrangement Check

Objective: Verify ring expansion of VCP.

- Dissolve VCP (100 mg) in dry

  (5 mL).

- Add Triflic Acid (

  , 5 mol%) at -78°C.

- Stir for 30 mins, then warm to 0°C.

- Quench with

  , concentrate, and analyze via GC-MS.

- Expected Result: Appearance of 1-methylcyclohexene or methylcyclohexane derivatives (mass shift or retention time shift compared to linear isomers).

Mechanistic Visualization: VCP Ring Expansion

The following diagram details the Wagner-Meerwein rearrangement unique to the vinyl-cycloalkyl motif.



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Figure 2: Acid-catalyzed ring expansion of vinylcyclopentane to methylcyclohexene.

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